

# 5-Acetyl-2-aminobenzonitrile: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 5-Acetyl-2-aminobenzonitrile

Cat. No.: B139713

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **5-Acetyl-2-aminobenzonitrile** (CAS No. 33720-71-7). The information presented herein is intended to support laboratory safety protocols and risk assessments. Due to the limited availability of specific toxicological data for this compound, this guide incorporates safety information from structurally similar compounds, such as other aminobenzonitrile derivatives. All personnel handling this chemical should be adequately trained in general chemical safety and have access to and be familiar with the contents of a specific Safety Data Sheet (SDS) if available from the supplier.

## Hazard Identification and Classification

**5-Acetyl-2-aminobenzonitrile** is classified as harmful if swallowed, inhaled, or in contact with skin[1]. While a comprehensive GHS classification is not widely available, based on data for analogous compounds, it should be handled with care.

Table 1: GHS Classification and Hazard Statements (Inferred)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction

Note: This classification is inferred from data on similar compounds and should be used for guidance pending a complete SDS for **5-Acetyl-2-aminobenzonitrile**.

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **5-Acetyl-2-aminobenzonitrile**

Property	Value	Reference
CAS Number	33720-71-7	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O	[1][3]
Molecular Weight	160.17 g/mol	[1][3]
Appearance	White to off-white solid	[1]
Melting Point	140 - 144 °C	[1]
Solubility	Low solubility in water. Soluble in organic solvents like ethanol and DMSO.	[1]
Stability	Stable under normal conditions.	[1]

## Exposure Controls and Personal Protection

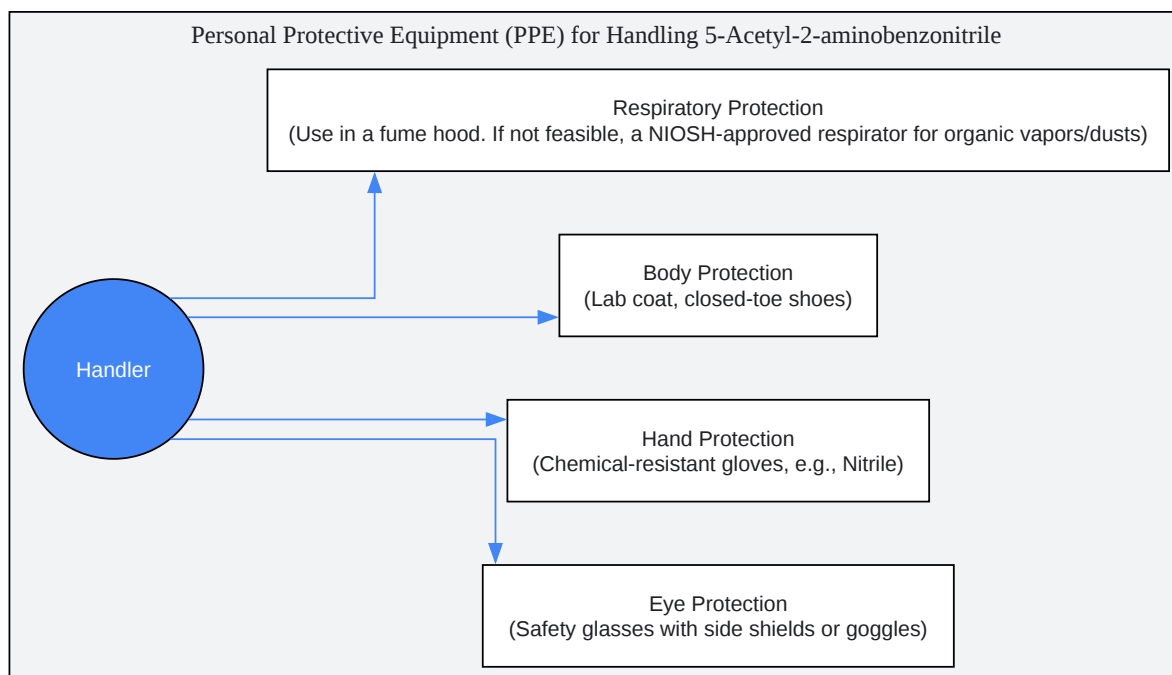
Proper engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

The following diagram outlines the recommended personal protective equipment for handling **5-Acetyl-2-aminobenzonitrile**.



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Caption: Recommended Personal Protective Equipment (PPE).

## Safe Handling and Storage

Adherence to proper handling and storage procedures is critical for maintaining the integrity of the compound and ensuring personnel safety.

Handling:

- Avoid contact with skin, eyes, and clothing[4].
- Do not breathe dust[4].

- Wash hands thoroughly after handling[4].
- Keep away from heat, sparks, and open flames[1].
- Use only non-sparking tools.
- Take precautionary measures against static discharge.

#### Storage:

- Store in a cool, dry, and well-ventilated area[1].
- Keep the container tightly closed[1].
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases[4].
- Keep in a dark place under an inert atmosphere at room temperature.

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Table 3: First Aid Measures for **5-Acetyl-2-aminobenzonitrile**

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Accidental Release and Fire-Fighting Measures

### Accidental Release:

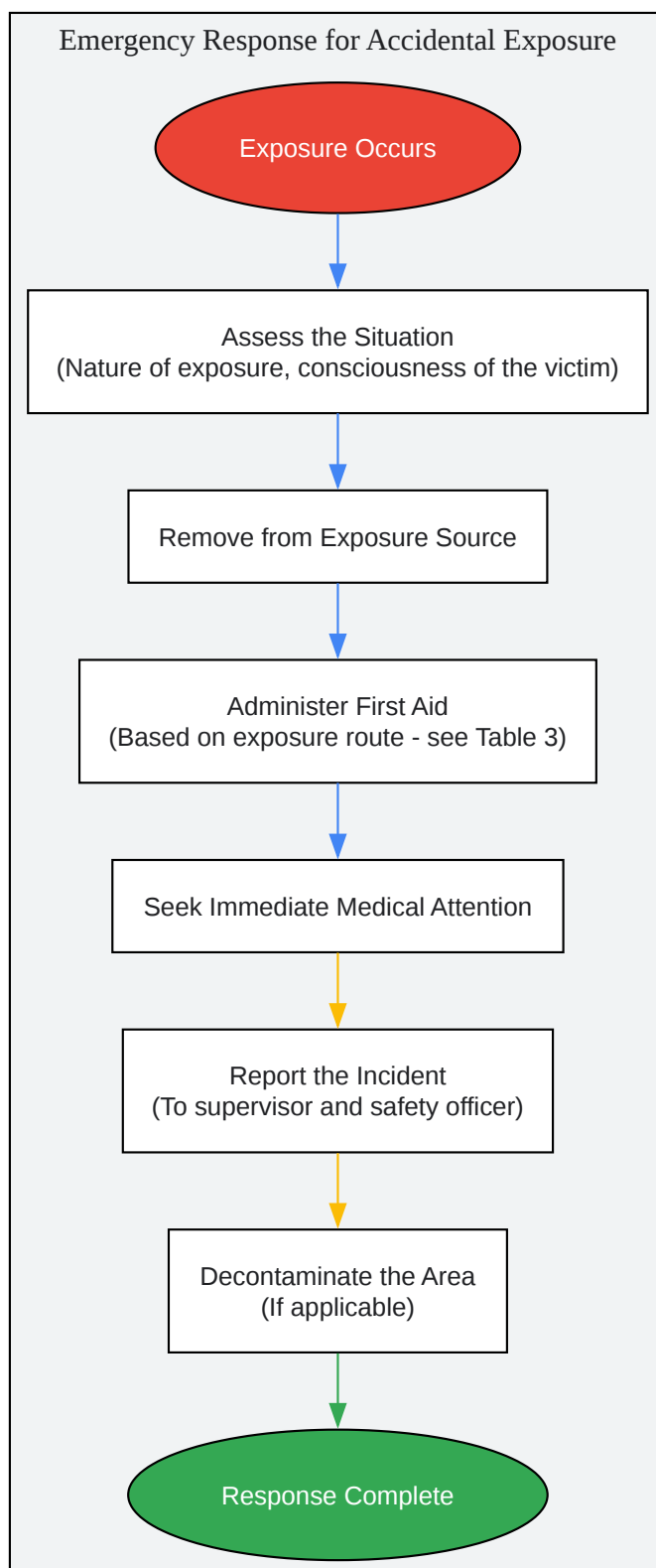
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 3).
- Avoid dust formation.
- Sweep up the spilled solid material and place it in a suitable container for disposal.
- Avoid dispersal of dust in the air.
- Wash the spill area with soap and water.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Emergency Response Workflow

The following diagram illustrates a logical workflow for responding to an accidental exposure to **5-Acetyl-2-aminobenzonitrile**.



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Caption: Emergency response workflow for accidental exposure.



## Toxicological Information

There is limited specific toxicological data available for **5-Acetyl-2-aminobenzonitrile**. The hazard classification is primarily based on the expected properties of aminobenzonitrile derivatives.

Table 4: Quantitative Toxicological Data (Data Not Available)

Test	Route	Species	Value
LD50	Oral	Rat	Data not available
LD50	Dermal	Rabbit	Data not available
LC50	Inhalation	Rat	Data not available

Note: Researchers should exercise caution and handle the compound as potentially toxic.

## Experimental Protocols

Detailed experimental protocols for the determination of safety parameters for **5-Acetyl-2-aminobenzonitrile** are not available in the public domain. Standard OECD guidelines for testing of chemicals would be the recommended starting point for any toxicological evaluation.

## Disclaimer

The information provided in this guide is intended for use by qualified personnel and is based on the best available information at the time of writing. It is not a substitute for a formal risk assessment or a specific Safety Data Sheet (SDS) provided by the supplier. Users should always consult the most current safety information and exercise due diligence in the safe handling of this chemical. Google and its affiliates assume no liability for any loss, injury, or damage resulting from the use of this information.

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